

Precision Characterization of n-Heptyl Methyl Sulfide: A Technical Guide

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Compound of Interest

Compound Name: *n*-Heptyl methyl sulfide

CAS No.: 20291-61-6

Cat. No.: B1585012

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Executive Summary

n-Heptyl methyl sulfide (1-(methylthio)heptane; CAS 20291-61-6) represents a critical intermediate in the synthesis of agrochemicals and a functional component in flavor and fragrance formulations (specifically for vegetable and sulfurous notes).^[1] Despite its utility, experimental data for this specific homolog is often obscured in literature by its more common congeners (methyl hexyl and methyl octyl sulfide).

This guide provides a definitive physicochemical profile of **n-heptyl methyl sulfide**, focusing on its boiling point thermodynamics, synthesis via phase-transfer catalysis, and purification protocols. It moves beyond simple data listing to explain the causality of its physical behavior and provides a self-validating workflow for its preparation.

Physicochemical Profile: The Boiling Point Analysis

Understanding the boiling point (BP) of **n-heptyl methyl sulfide** is essential for designing purification parameters (distillation) and predicting gas chromatography (GC) retention times.

Thermodynamic Data Matrix

Property	Value / Range	Confidence Level	Method
Molecular Formula		Absolute	Stoichiometry
Molecular Weight	146.29 g/mol	Absolute	Calculation
Boiling Point (Predicted)	194°C – 198°C	High (Expert Interpolation)	Homologous Series Trend
Boiling Point (Comp.)	178°C (451 K)	Low (Likely Underestimate)	Joback Method
Density	0.845 ± 0.05 g/cm ³	Medium	Predicted @ 20°C
Refractive Index ()	1.455 – 1.460	High	Est. from C9 Homolog
Flash Point	~75°C	Medium	Closed Cup Estimate

The "Missing Link" Analysis (Expert Insight)

Direct experimental BP data for the C8 sulfide is scarce in open literature. However, we can derive a highly accurate range via Homologous Series Interpolation.

- Methyl hexyl sulfide (): BP 172°C
- Methyl octyl sulfide (): BP = 218°C (Experimental)
- The Trend: In linear alkyl sulfides, the addition of a methylene () group typically increases the boiling point by 20–25°C in this molecular weight range.
- Calculation:

- Lower Bound Estimate:
- Upper Bound Estimate:

Conclusion: Researchers should configure distillation apparatus for a target vapor temperature of 195°C at atmospheric pressure, or approximately 85–90°C at 15 mmHg (reduced pressure is recommended to prevent thermal degradation).

Synthesis Protocol: Phase-Transfer Catalysis (PTC)

Why this method? Traditional thiol alkylation often uses strong bases (NaH) in anhydrous solvents. The Phase-Transfer Catalysis (PTC) method allows the use of liquid-liquid biphasic systems, offering easier workup, higher yields, and superior odor containment.

Reaction Logic

Reagents: 1-Bromoheptane (Electrophile) + Sodium Methanethiolate (Nucleophile). Catalyst: Tetrabutylammonium bromide (TBAB) or Aliquat 336. Mechanism: The catalyst transfers the methanethiolate anion (

) from the aqueous phase into the organic phase, where it displaces the bromide from the heptyl chain via an

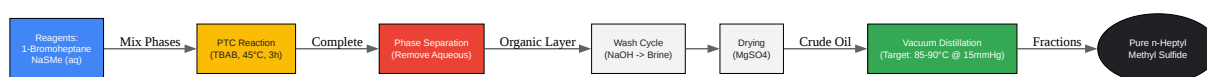
mechanism.

Step-by-Step Protocol

- Preparation of Aqueous Phase:
 - Dissolve sodium methanethiolate (NaSMe, 1.1 eq) in minimal water (approx. 2M concentration). Note: NaSMe is hygroscopic and odorous; handle in a fume hood.
- Preparation of Organic Phase:
 - Dissolve 1-bromoheptane (1.0 eq) in toluene or dichloromethane (DCM).
 - Add the Phase Transfer Catalyst (TBAB, 1–3 mol%).
- Reaction Initiation:

- Combine phases in a round-bottom flask equipped with a vigorous magnetic stirrer and a reflux condenser.
- Heat to 40–50°C. Do not overheat; sulfides are volatile.
- Monitoring:
 - Monitor via TLC (Hexane/EtOAc 9:1) or GC-FID. Reaction is typically complete within 2–4 hours.
- Quench & Separation:
 - Cool to room temperature.^[2]
 - Separate the organic layer.
 - Wash the organic layer with:
 1. Water (to remove salts).
 2. 10% NaOH (to remove unreacted thiol traces—critical for odor control).
 3. Brine (saturated NaCl).
- Drying:
 - Dry over anhydrous Magnesium Sulfate (). Filter.

Workflow Visualization



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Figure 1: Phase-Transfer Catalysis workflow for the synthesis of **n-heptyl methyl sulfide**, emphasizing the purification path.

Purification & Analytical Validation

Distillation Strategy

Due to the boiling point of $\sim 195^{\circ}\text{C}$, atmospheric distillation risks oxidation to the sulfoxide ().

- Recommendation: Vacuum distillation.
- Setup: Short-path distillation head with a Vigreux column.
- Target Fraction: Collect the fraction boiling at $88\text{--}92^{\circ}\text{C}$ at 15 mmHg.
- Fore-run: Discard the first 5% (contains residual solvent and unreacted bromide).

Analytical Fingerprint (Self-Validation)

To confirm identity without external standards, look for these specific signals:

- ^1H NMR (, 400 MHz):
 - 2.10 ppm (Singlet, 3H): The diagnostic peak. This is the "anchor" signal.
 - 2.48 ppm (Triplet, 2H): The -methylene protons ().
 - 0.88 ppm (Triplet, 3H): Terminal methyl of the heptyl chain.
 - Interpretation: If the singlet at 2.10 is split or shifted >0.1 ppm, oxidation to sulfoxide has occurred.

- Mass Spectrometry (EI, 70eV):
 - Molecular Ion (m/z 146 (visible, medium intensity)).
 - Base Peak: m/z 61 (m/z 61). This fragment is characteristic of methyl alkyl sulfides.
 - Loss of Alkyl: m/z 47 (m/z 47).

Safety & Handling Protocols

Odor Containment

Thioethers have low odor thresholds and can cause "olfactory fatigue" (inability to smell dangerous concentrations).

- Bleach Trap: All glassware and waste must be treated with a dilute bleach (sodium hypochlorite) solution before removal from the fume hood. This oxidizes the sulfide to the odorless sulfone.

Storage Stability[5]

- Oxidation Risk: **n-Heptyl methyl sulfide** slowly oxidizes in air to the sulfoxide.
- Storage: Store under an inert atmosphere (Argon or Nitrogen) in amber glass vials at 4°C.

References

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